

An In-depth Technical Guide to 1-methyl-5-nitro-2,3-dihydroindole

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Compound of Interest

Compound Name: 1-Methyl-5-nitroindoline

Cat. No.: B098089

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Abstract

This technical guide provides a comprehensive overview of 1-methyl-5-nitro-2,3-dihydroindole (also known as **1-methyl-5-nitroindoline**), a heterocyclic compound of interest in medicinal and synthetic chemistry. Due to a lack of extensive direct studies on this specific molecule, this document compiles available data and proposes synthetic routes based on established chemical principles and related literature. It includes key physicochemical properties, detailed hypothetical experimental protocols for its synthesis, and a discussion of its potential biological significance in the context of related nitroaromatic and indoline structures. This guide is intended to serve as a foundational resource for researchers interested in the synthesis and evaluation of this and similar compounds.

Chemical Identity and Properties

The compound of interest is systematically named 1-methyl-5-nitro-2,3-dihydro-1H-indole. Its structure consists of a dihydroindole (indoline) core, methylated at the nitrogen atom (position 1) and nitrated at position 5 of the benzene ring.

Table 1: Physicochemical and Computed Properties

Property	Value	Source
IUPAC Name	1-methyl-5-nitro-2,3-dihydroindole	PubChem
Synonyms	1-methyl-5-nitroindoline, 2,3-Dihydro-1-methyl-5-nitro-1H-indole	PubChem
CAS Number	18711-25-6	PubChem
Molecular Formula	C ₉ H ₁₀ N ₂ O ₂	PubChem
Molecular Weight	178.19 g/mol	PubChem
Monoisotopic Mass	178.074227566 Da	PubChem
SMILES	CN1CCC2=C1C=CC(=C2)--INVALID-LINK--[O-]	PubChem
InChI	InChI=1S/C9H10N2O2/c1-10-5-4-7-6-8(11(12)13)2-3-9(7)10/h2-3,6H,4-5H2,1H3	PubChem
Topological Polar Surface Area	49.1 Å ²	PubChem
Complexity	214	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Hydrogen Bond Donor Count	0	PubChem
Rotatable Bond Count	0	PubChem

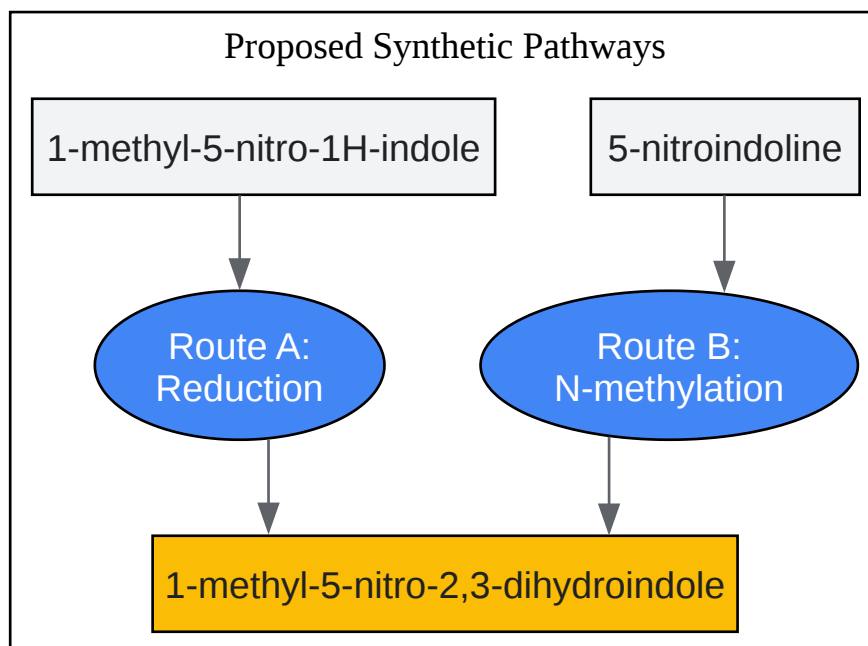
Proposed Synthetic Pathways

While specific literature detailing the synthesis of 1-methyl-5-nitro-2,3-dihydroindole is not readily available, two primary retrosynthetic pathways are proposed based on common organic chemistry transformations. These routes are:

- Route A: Reduction of the corresponding aromatic indole, 1-methyl-5-nitro-1H-indole.

- Route B: N-methylation of the parent indoline, 5-nitroindoline.

The following diagram illustrates these logical synthetic relationships.



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